

Chemical Basis of Geometrical Isomerism in Trifloxystrobin

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Trifloxystrobin

CAS No.: 141517-21-7

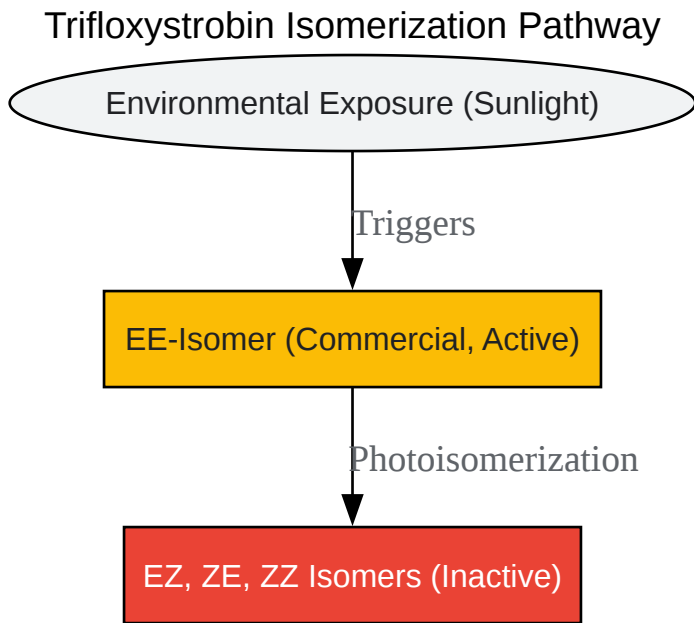
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Trifloxystrobin contains two oxime linkages, each with a double bond that restricts rotation, giving rise to geometrical (E/Z) isomerism [1] [2]. The E-Z system describes the absolute stereochemistry based on the priority of substituents on each carbon of the double bond [3] [4].

- **Isomer Configurations:** The combination of the E or Z configuration across the two double bonds results in four distinct geometrical isomers [1] [5].
- **Commercial Formulation:** The commercially produced and applied fungicide is specifically the **EE-isomer** [1] [6] [2].
- **Photoisomerization:** After application, the EE-isomer can undergo transformation upon exposure to sunlight, converting into the other EZ, ZE, and ZZ isomers, which are significantly less effective as fungicides [1].

The relationship between the isomers and their transformation can be visualized as follows:



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Isomer transformation pathway triggered by sunlight.

Properties and Significance of the EE-Isomer

The EE-isomer is not only the primary active component in formulations but also distinct in its biological and toxicological profile.

Property	Description of EE-Isomer
Fungicidal Activity	Highest biological activity against target fungi; other isomers are "significantly less effective or even inactive" [1] [7].
Acute Toxicity (Zebrafish)	Shows strong enantioselective acute toxicity (LC ₅₀ : 0.68 mg/L); other isomers did not cause significant mortality in tested concentrations [7].
Developmental Toxicity	Causes significant cardiac abnormalities and gene expression changes related to heart development in zebrafish embryos; effect not observed with other isomers [7].

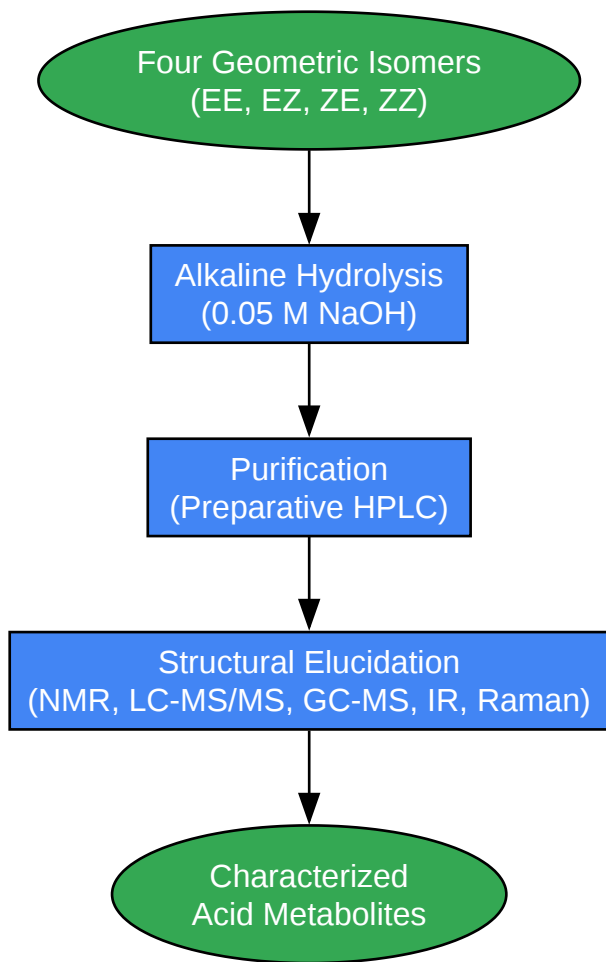
Property	Description of EE-Isomer
Environmental Fate	Undergoes photoisomerization to other forms in the environment; also hydrolyzes to form acid metabolites (e.g., EE-acid) which can be more persistent [1] [6] [5].

Analytical Methodologies for Isomer Characterization

A research study provides a detailed protocol for the hydrolysis, purification, and characterization of all four geometric isomers of **trifloxystrobin** and their acid metabolites [5].

- **Hydrolysis Reaction:** Purified geometric isomers of **trifloxystrobin** were individually hydrolyzed using **0.05 M Sodium Hydroxide (NaOH)** to produce their corresponding acid metabolites [5].
- **Purification:** The resulting acid metabolites (EE-, EZ-, ZE-, and ZZ-acids) were purified using **preparative High-Performance Liquid Chromatography (HPLC)** [5].
- **Characterization:** The identity and structure of each purified isomer were confirmed using a combination of techniques [5]:
 - **Nuclear Magnetic Resonance (NMR) spectroscopy**
 - **Liquid Chromatography-Mass Spectrometry (LC-MS/MS)**
 - **Gas Chromatography-Mass Spectrometry (GC-MS)**
 - **Infrared (IR) and Raman spectroscopy**

The general workflow for this analysis is outlined below:



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Analytical workflow for characterizing **trifloxystrobin** isomers.

Environmental Significance of Isomer-Specific Behavior

The distinct behaviors of **trifloxystrobin**'s isomers have critical implications for environmental risk assessment.

- **Risk Assessment:** Regulatory bodies like the European Food Safety Authority (EFSA) consider the **EE-isomer** to pose a potential risk for surface water and sediment compartments, while other isomers or metabolites may be of lower concern or have data gaps [7].
- **Persistence of Metabolites:** The primary metabolite, **trifloxystrobin acid (TFSA)**, is more water-soluble and environmentally persistent than the parent compound, with a half-life that can extend to

several years [6] [7]. EE-acid was identified as the major metabolite in soil [5].

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To cite this document: Smolecule. [Chemical Basis of Geometrical Isomerism in Trifloxystrobin].

Smolecule, [2026]. [Online PDF]. Available at:

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